

Part 1: Technical Specifications & Photophysical Profile

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Compound of Interest

Compound Name: Sulfo-Cyanine5.5 DBCO

Cat. No.: B14759664

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The following data synthesizes performance metrics from standard bioconjugation workflows. Note that while Alexa Fluor 680 is spectrally similar to Cy5.5, it is chemically distinct (sulfonated coumarin/xanthene/cyanine hybrid variants vs. classical sulfonated indocyanine).

Table 1: Comparative Technical Specifications

Feature	Sulfo-Cyanine5.5 DBCO	Alexa Fluor 680 (NHS/Maleimide)
Core Fluorophore	Sulfonated Cyanine (Cy5. ^[1] 5)	Sulfonated Cyanine/Xanthene Hybrid
Excitation Max	675 nm	679 nm
Emission Max	694 nm	702 nm
Extinction Coeff. ^[1] ()	~209,000	~184,000
Quantum Yield (QY)	0.20 – 0.23 (Conjugate dependent)	0.25 – 0.36 (High conjugate brightness)
Photostability	Moderate (Susceptible to ROS)	High (Superior resistance)
Solubility	High (Sulfonated, Water Soluble)	High (Negatively charged, Hydrophilic)
Primary Utility	Bioorthogonal Labeling (SPAAC)	High-End Microscopy / Flow Cytometry

“

Scientist's Note: Do not be misled by the slightly higher extinction coefficient of Cy5.5. In practice, AF680 often appears brighter in protein conjugates because it exhibits significantly less self-quenching (H-dimer formation) at high degrees of labeling (DOL).^[1]

Part 2: Deep Dive – Photostability Analysis

Photostability is the rate at which a fluorophore permanently loses its ability to fluoresce due to photo-induced chemical modification.^{[1][2]}

The Mechanism of Failure

- Cyanine Dyes (Cy5.5): The polymethine bridge in Cy5.5 is susceptible to attack by Reactive Oxygen Species (ROS), particularly singlet oxygen () generated during excitation. This breaks the conjugation system, destroying fluorescence.
- Alexa Fluor 680: Structural modifications (often steric shielding or rigidification of the polymethine chain) reduce the quantum yield of triplet state formation, thereby generating fewer ROS and resisting oxidative attack.

Comparative Performance Data

Experimental data consistently demonstrates that Alexa Fluor 680 retains >80% of its initial fluorescence over timeframes where Cy5.5 drops to <50%.

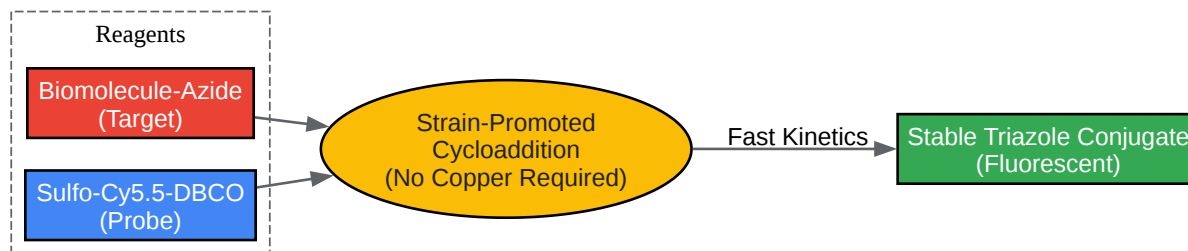
- Microscopy: Under continuous high-intensity illumination (e.g., confocal laser scanning), AF680 half-life () is typically 2-3x longer than Cy5.5.[1]
- In Vivo: For whole-body imaging, photostability is less critical than tissue depth penetration. [1] Here, Cy5.5 performs adequately, as exposure times are short and excitation intensity is lower.

Part 3: The "DBCO" Factor – Functional Chemistry

The specific reagent in question is **Sulfo-Cyanine5.5 DBCO**. This is not just a dye; it is a chemical tool.

Mechanism: Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC) The Dibenzocyclooctyne (DBCO) moiety allows you to label Azide-tagged biomolecules without toxic copper catalysts.[1] This is critical for live-cell labeling or metabolic engineering.[1]

Visualizing the Workflow:



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Figure 1: The SPAAC reaction mechanism.^[1] The DBCO moiety provides the ring strain energy necessary to drive the reaction with the azide, eliminating the need for cytotoxic copper catalysts.

Availability Gap:

- Sulfo-Cy5.5 DBCO: Readily available off-the-shelf from major vendors.^[1]
- Alexa Fluor 680 DBCO: Rare. Typically requires custom synthesis or purchasing "Alexa Fluor equivalent" dyes (e.g., AFDye 680 DBCO) from specialized chemistry vendors.

Part 4: Self-Validating Experimental Protocol

To objectively verify photostability in your specific biological context, use this standardized bleaching assay. This protocol controls for mounting media and excitation power, ensuring reproducible results.

Protocol: Comparative Photobleaching Assay

1. Sample Preparation:

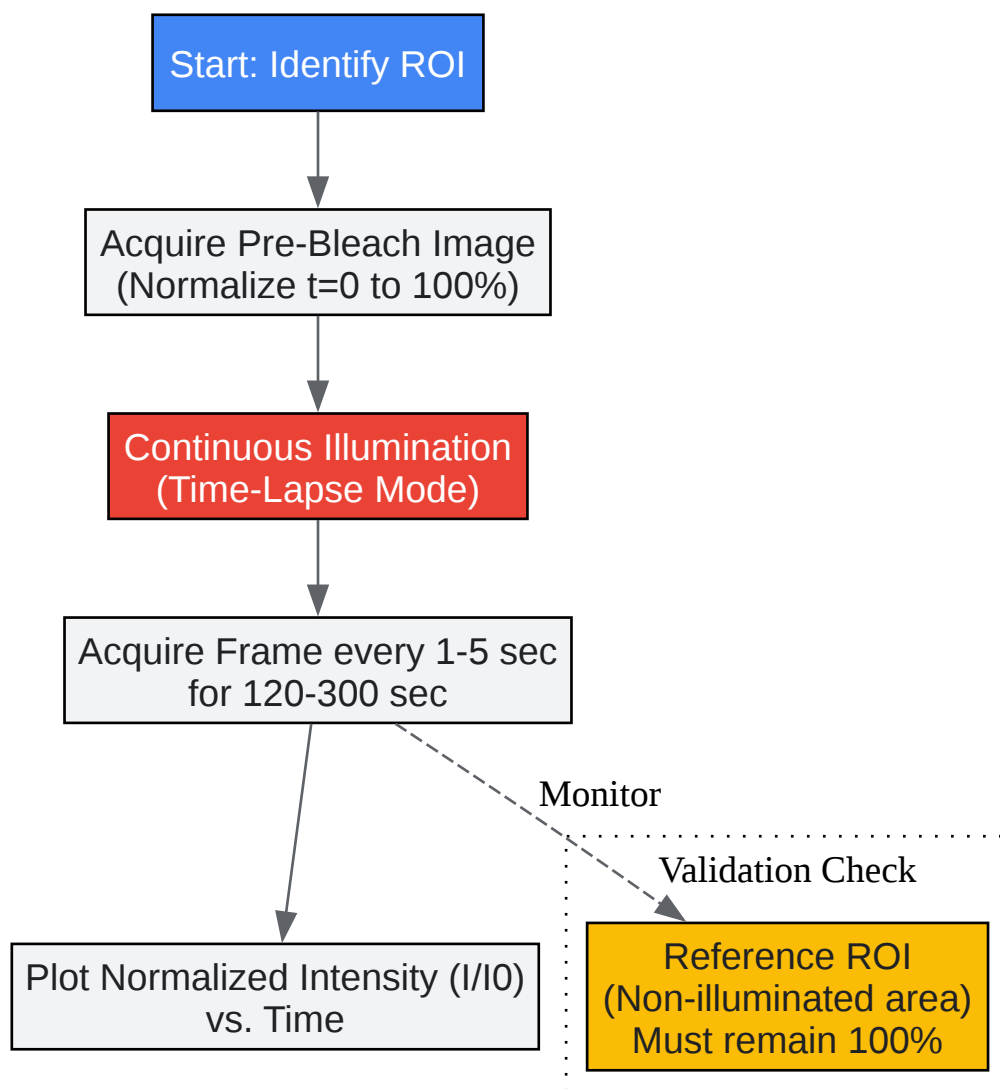
- Prepare two matched samples (e.g., fixed HeLa cells stained with Tubulin-Azide).^[1]
- Label Sample A with Sulfo-Cy5.5 DBCO.
- Label Sample B with AF680-DBCO (or equivalent).^[1]

- Critical: Mount both in the exact same antifade mounting medium (e.g., ProLong Diamond). Variations in mounting media can skew stability data by orders of magnitude.

2. Acquisition Setup (Confocal/Epifluorescence):

- Objective: 40x or 60x Oil Immersion (NA 1.4).
- Excitation: 640 nm or 633 nm laser (set power to ~5-10% to avoid immediate saturation).[1]
- Region of Interest (ROI): Select a structure with uniform brightness (e.g., microtubule network).

3. The Bleaching Workflow:



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Figure 2: Step-by-step workflow for quantifying photostability. The "Reference ROI" is critical to distinguish photobleaching from focus drift or lamp fluctuations.

4. Data Interpretation:

- Plot

(Normalized Intensity) on the Y-axis vs. Time (s) on the X-axis.[1]

- Calculate the decay constant (

).[1]

- Expectation: The AF680 curve will be significantly flatter (slower decay) than the Cy5.5 curve.

Part 5: Application Suitability Matrix

Application	Recommended Dye	Rationale
Live Cell Tracking (Short Term)	Sulfo-Cy5.5 DBCO	Excellent solubility; DBCO allows easy metabolic labeling of glycans/lipids.[1]
STED / Super-Resolution	Alexa Fluor 680	Requires extreme photostability to survive depletion laser intensity.
Flow Cytometry	Either	Exposure time is microseconds; photostability is irrelevant. Cy5.5 is often cheaper.
Long-Term Time-Lapse	Alexa Fluor 680	Cy5.5 will bleach before the experiment concludes.
In Vivo (Small Animal)	Sulfo-Cy5.5	675/694 nm penetrates tissue well; Cy5.5 is a standard for biodistribution studies.[1]

References

- Berlier, J. E., et al. (2003).[1] "Quantitative comparison of long-wavelength Alexa Fluor dyes to Cy dyes: fluorescence of the dyes and their bioconjugates." *Journal of Histochemistry & Cytochemistry*. 51(12): 1699-1712.[1]
 - [1]
 - Key Finding: Established the superior photostability and brightness (lower self-quenching) of Alexa Fluor dyes over Cyanine equivalents.
- Thermo Fisher Scientific.
 - Key Finding: Provides extinction coefficient and quantum yield benchmarks for AF680.
- Lumiprobe Corporation. "**Sulfo-Cyanine5.5 DBCO**: Technical Datasheet." [1]
 - Key Finding: Details the specific spectral properties and SPAAC reaction kinetics for the Cy5.5 DBCO reagent.
- Panchuk-Voloshina, N., et al. (1999).[1] "Alexa dyes, a series of new fluorescent dyes that yield exceptionally bright, photostable conjugates." [3][4] *Journal of Histochemistry & Cytochemistry*. 47(9): 1179-1188.[1]
 - [1]
 - Key Finding: Foundational paper describing the structural modifications th

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